

How to dissolve BMS-199264 hydrochloride for cell culture

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Compound of Interest

Compound Name: BMS-199264 hydrochloride

Cat. No.: B606220

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Technical Support Center: BMS-199264 Hydrochloride

This guide provides detailed protocols, troubleshooting advice, and frequently asked questions for dissolving and using **BMS-199264 hydrochloride** in cell culture experiments.

Frequently Asked Questions (FAQs)

Q1: What is **BMS-199264 hydrochloride** and what is its mechanism of action?

BMS-199264 hydrochloride is a potent and selective inhibitor of the mitochondrial F1F0-ATPase, specifically targeting its ATP hydrolase activity with an IC₅₀ of 0.5 μM.^{[1][2][3][4]} Under normal conditions, this enzyme complex synthesizes ATP. However, during ischemic conditions (low oxygen), it can reverse its function and wastefully hydrolyze ATP.^{[5][6][7]} BMS-199264 selectively inhibits this ATP hydrolysis without affecting the enzyme's primary role in ATP synthesis, thereby preserving cellular energy levels during ischemic stress and reducing necrosis.^{[5][7][8]}

Q2: What is the recommended solvent for dissolving **BMS-199264 hydrochloride**?

The recommended solvent for preparing stock solutions for cell culture is Dimethyl Sulfoxide (DMSO).^{[1][2][9]} The compound is highly soluble in DMSO.^{[1][2]} It is advisable to use a new, anhydrous grade of DMSO, as hygroscopic (water-absorbed) DMSO can significantly reduce the solubility of the compound.^[2]

Q3: How do I prepare a high-concentration stock solution?

To prepare a high-concentration stock solution, dissolve **BMS-199264 hydrochloride** powder in pure DMSO. For example, to make a 100 mM stock solution, you would dissolve 56.75 mg of the compound in 1 mL of DMSO. Aiding dissolution by vortexing or sonication is recommended. [1][2] Always ensure the powder is fully dissolved before storage or further dilution.

Q4: What are the proper storage conditions for the compound and its stock solution?

- Solid Powder: The solid powder should be stored at -20°C for long-term stability (up to 3 years).[1][10] It should be kept dry and away from moisture.[1][2]
- Stock Solution: Once dissolved in a solvent like DMSO, the stock solution should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles. These aliquots must be stored at -80°C for long-term storage (up to 1 year) or at -20°C for shorter-term storage (up to 1 month).[1][2][10]

Q5: What are typical working concentrations used in cell culture experiments?

The effective concentration of BMS-199264 can vary depending on the cell type and experimental design. However, published studies have shown biological effects in the range of 1 µM to 10 µM.[5][6][8] It is always recommended to perform a dose-response experiment to determine the optimal concentration for your specific model system.

Data Presentation

Table 1: Solubility of **BMS-199264 Hydrochloride**

Solvent	Maximum Solubility (mg/mL)	Maximum Solubility (mM)	Notes
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| DMSO | 80 - 100 mg/mL[1][2] | 141 - 176 mM[1][2] | Sonication or gentle warming may be required. Use new, anhydrous DMSO.[2] |

Table 2: Recommended Storage Conditions

Format	Temperature	Duration	Notes
Solid Powder	-20°C	Up to 3 years[1][10]	Keep in a dry, dark place.[9]
Stock Solution (in DMSO)	-80°C	Up to 1 year[1]	Aliquot to avoid freeze-thaw cycles.[2]

| Stock Solution (in DMSO) | -20°C | Up to 1 month[2][10] | For shorter-term use. |

Experimental Protocols

Protocol 1: Preparation of a 100 mM Stock Solution in DMSO

Materials:

- **BMS-199264 hydrochloride** powder (Molecular Weight: 567.53 g/mol)
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes

Procedure:

- **Weighing:** Accurately weigh a desired amount of **BMS-199264 hydrochloride** powder in a sterile tube. For example, weigh 5.68 mg to make 1 mL of a 10 mM solution, or 56.75 mg for 1 mL of a 100 mM solution.
- **Solvent Addition:** Add the calculated volume of sterile DMSO to the powder.
- **Dissolution:** Vortex the solution vigorously. If necessary, use an ultrasonic bath for a few minutes to ensure the compound is completely dissolved.[2] Visually inspect the solution against a light source to confirm there are no visible particles.
- **Aliquoting and Storage:** Aliquot the clear stock solution into single-use volumes in sterile tubes. Store immediately at -80°C.

Protocol 2: Preparation of a 10 μ M Working Solution

Materials:

- 100 mM **BMS-199264 hydrochloride** stock solution in DMSO
- Pre-warmed, sterile cell culture medium

Procedure:

- **Intermediate Dilution (Recommended):** First, prepare an intermediate dilution to avoid pipetting very small volumes. For example, create a 1 mM solution by diluting your 100 mM stock 1:100 in sterile culture medium or PBS (e.g., 2 μ L of stock into 198 μ L of medium). Mix thoroughly by gentle pipetting.
- **Final Dilution:** Add the appropriate volume of the intermediate solution to your final volume of cell culture medium. To achieve a 10 μ M final concentration from a 1 mM intermediate stock, perform another 1:100 dilution (e.g., add 100 μ L of the 1 mM solution to 9.9 mL of medium).
- **Mixing:** Gently swirl the culture flask or plate to ensure even distribution of the compound.
- **Vehicle Control:** Prepare a vehicle control by adding the same final concentration of DMSO to a separate batch of cells. The final DMSO concentration should ideally be kept below 0.1% to avoid solvent toxicity.

Troubleshooting Guide

Q: My compound is not fully dissolving in DMSO.

A: This can happen for a few reasons. First, ensure you are using a high-purity, anhydrous grade of DMSO, as water can lower solubility.^[2] Second, try gently warming the solution (e.g., to 37°C) and use sonication or extended vortexing to aid dissolution.^{[1][2]} Finally, check if you are trying to exceed the maximum solubility limit (see Table 1).

Q: I observed a precipitate after adding the DMSO stock to my cell culture medium. What should I do?

A: Precipitation in aqueous media is a common issue for hydrophobic compounds.

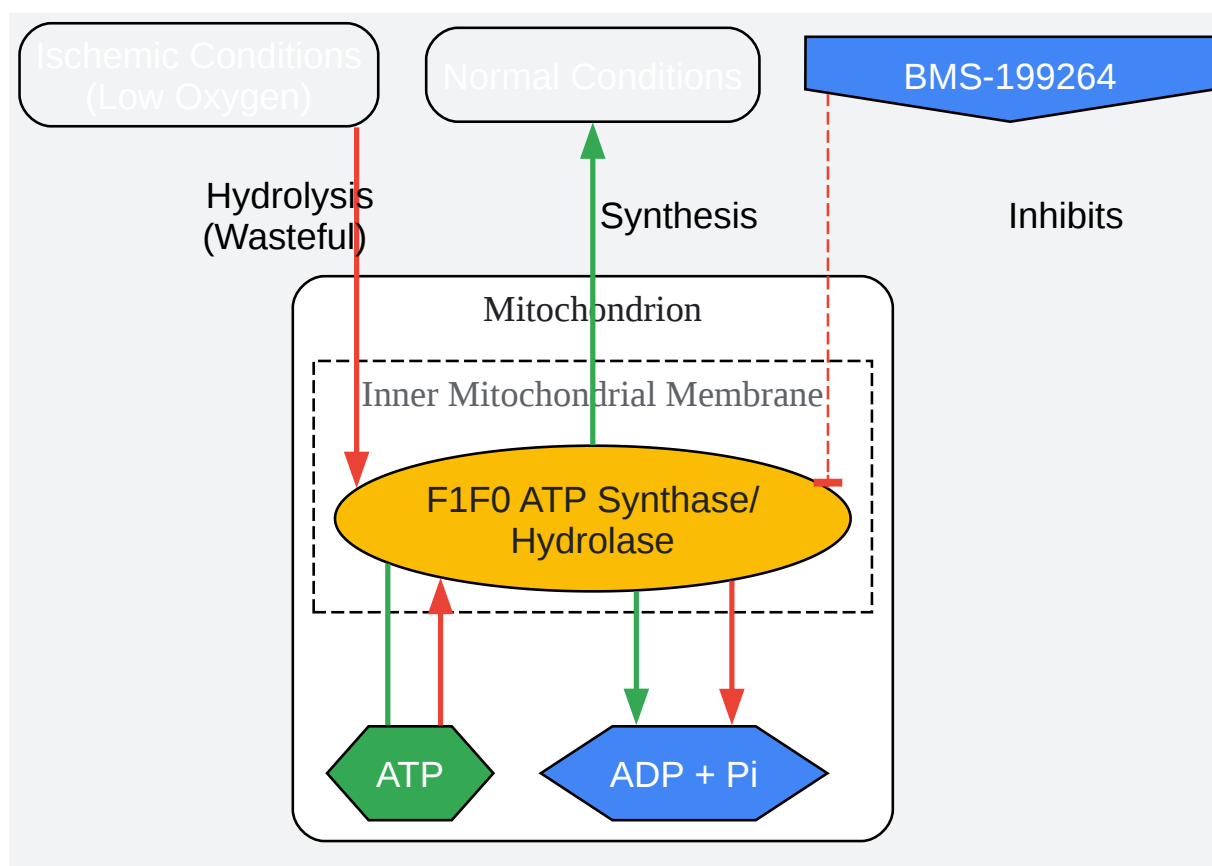
- **Check Final Concentration:** You may be exceeding the solubility limit in the aqueous medium. Try lowering the final working concentration.
- **Improve Mixing:** Add the DMSO stock dropwise into the medium while gently vortexing or swirling to facilitate rapid dispersion. Do not add the aqueous medium to the concentrated DMSO stock.
- **Increase Serum:** If using a serum-containing medium, a higher serum percentage can sometimes help keep the compound in solution.
- **Prepare Fresh:** Always prepare the working solution immediately before use.

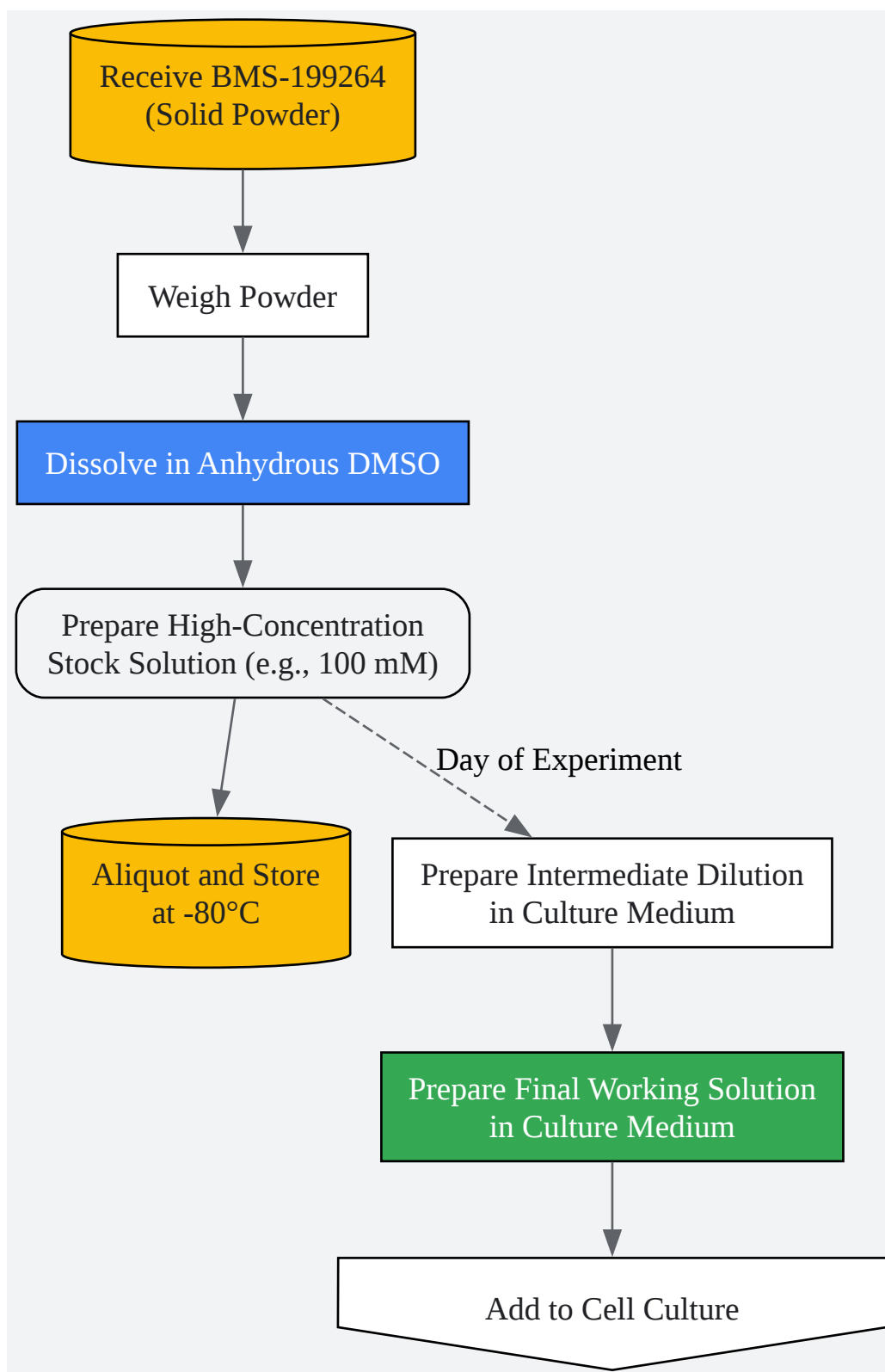
Q: My cells are showing signs of toxicity (e.g., poor attachment, cell death) after treatment.

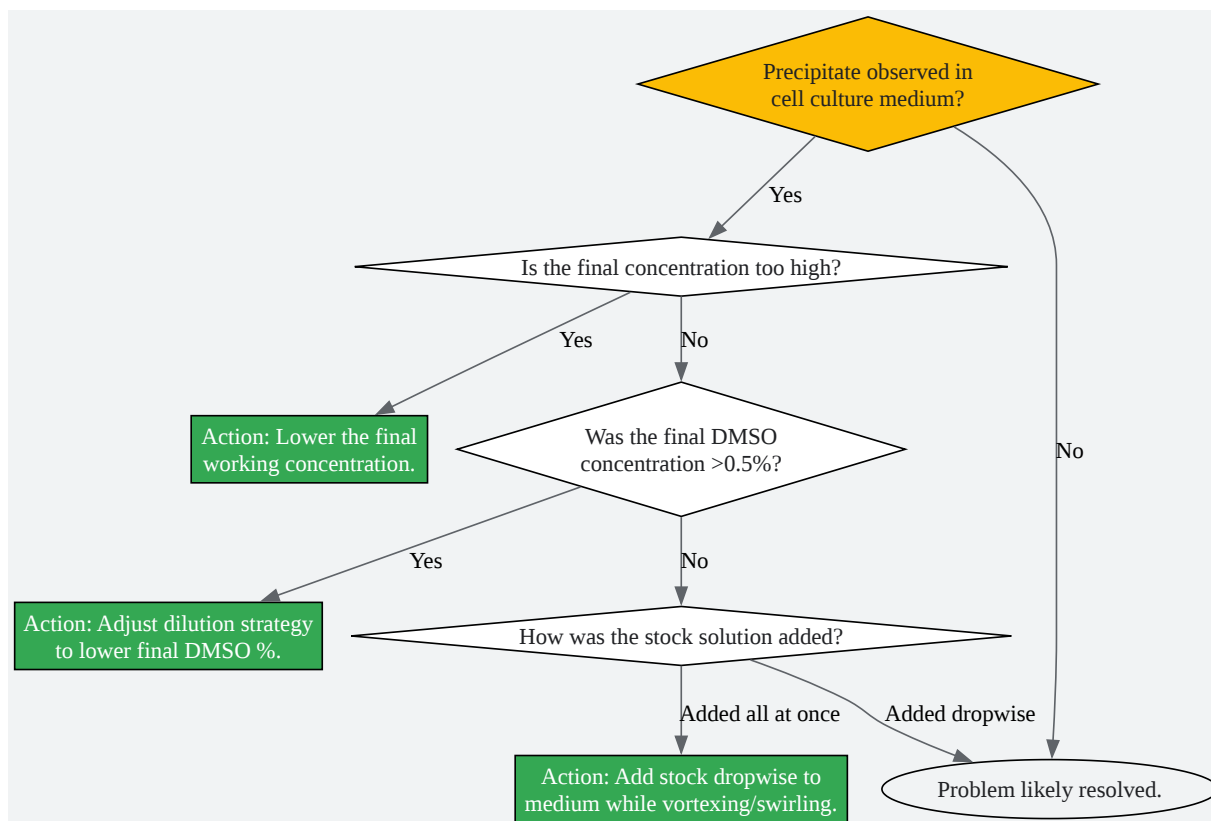
A:

- **Solvent Toxicity:** Ensure the final concentration of DMSO in your culture medium is non-toxic to your specific cell line. A general rule is to keep it below 0.5%, with <0.1% being ideal. Remember to include a vehicle control (medium with the same concentration of DMSO) in your experiment to differentiate between compound and solvent effects.
- **Compound Cytotoxicity:** BMS-199264 itself may be cytotoxic at high concentrations. Perform a dose-response curve to find a concentration that achieves the desired biological effect without causing excessive cell death.

Visualizations







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